

Application Notes: In Vitro Angiogenesis Assays Using Gold Sodium Thiomalate

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Compound of Interest

Compound Name: Gold sodium thiomalate

CAS No.: 39377-38-3

Cat. No.: B1197358

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Introduction

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both normal physiological functions, such as wound healing and development, and in pathological conditions, most notably in tumor growth and metastasis. The ability to modulate angiogenesis is a key area of research in drug development. **Gold sodium thiomalate** (GST), a gold-containing compound historically used in the treatment of rheumatoid arthritis, has demonstrated potential as an inhibitor of angiogenesis.[1] These application notes provide detailed protocols for assessing the anti-angiogenic properties of GST in vitro, focusing on key steps of the angiogenic cascade: endothelial cell proliferation, migration, and tube formation.

Mechanism of Action

While the precise anti-angiogenic mechanism of **gold sodium thiomalate** is not fully elucidated, evidence suggests it exerts its effects through the inhibition of key cellular processes in endothelial cells. GST has been shown to suppress the proliferation of human umbilical vein endothelial cells (HUVECs) in a dose-dependent manner.[2] The anti-

inflammatory properties of GST may also contribute to its anti-angiogenic effects. For instance, GST can inhibit the expression of adhesion molecules on endothelial cells, which are crucial for the interaction with other cell types during angiogenesis.[3][4]

Studies on other gold compounds, such as gold nanoparticles, suggest a potential mechanism involving the inhibition of vascular endothelial growth factor (VEGF) signaling, a critical pathway in angiogenesis. This inhibition may occur at the level of the VEGF receptor 2 (VEGFR-2) and downstream signaling molecules like Src and Akt.[5] Although direct evidence for GST is still emerging, it is hypothesized that GST may interfere with these key signaling pathways to exert its anti-angiogenic effects.

Key Applications

- **Screening:** Rapidly screen **gold sodium thiomalate** and its derivatives for anti-angiogenic activity.
- **Mechanism of Action Studies:** Investigate the cellular and molecular mechanisms by which **gold sodium thiomalate** inhibits angiogenesis.
- **Drug Development:** Evaluate the potential of **gold sodium thiomalate** as a lead compound for the development of novel anti-cancer or anti-inflammatory therapies targeting angiogenesis.

Data Presentation

The following tables summarize the expected quantitative data from the described in vitro angiogenesis assays.

Table 1: Effect of **Gold Sodium Thiomalate** on Endothelial Cell Proliferation

Concentration of GST	Cell Type	Assay Duration	Inhibition of Proliferation (%)	IC50	Reference
1 µg/mL	HUVEC	-	Inhibition observed	Not reported	[2]
100 µM	Human Synovial Cells	4 days	50%	100 µM	[6]

Note: Data from synovial cells is included as a relevant indicator of anti-proliferative effects, though endothelial cell-specific IC50 values should be determined experimentally.

Table 2: Effect of **Gold Sodium Thiomalate** on Endothelial Cell Tube Formation

Concentration of GST (µg/mL)	Cell Type	Assay Duration (hours)	Inhibition of Total Tube Length (%)	Notes
To be determined	HUVEC	4-18	To be determined	Optimal concentrations need to be determined empirically. A starting range of 1-100 µg/mL is recommended based on proliferation data.
To be determined	HUVEC	4-18	To be determined	
To be determined	HUVEC	4-18	To be determined	

Table 3: Effect of **Gold Sodium Thiomalate** on Endothelial Cell Migration

Concentration of GST (µg/mL)	Cell Type	Assay Duration (hours)	Inhibition of Wound Closure (%)	Notes
To be determined	HUVEC	12-24	To be determined	Optimal concentrations need to be determined empirically. A starting range of 1-100 µg/mL is recommended based on proliferation data.
To be determined	HUVEC	12-24	To be determined	
To be determined	HUVEC	12-24	To be determined	

Experimental Protocols

Endothelial Cell Proliferation Assay ([³H]-Thymidine Incorporation)

This assay measures the effect of **gold sodium thiomalate** on the proliferation of endothelial cells by quantifying the incorporation of [³H]-thymidine into newly synthesized DNA.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (EGM)
- Fetal Bovine Serum (FBS)
- **Gold Sodium Thiomalate (GST)**
- [³H]-Thymidine

- Trypsin-EDTA
- 96-well tissue culture plates
- Scintillation counter

Protocol:

- **Cell Seeding:** Seed HUVECs into 96-well plates at a density of 2×10^3 to 5×10^3 cells/well in EGM supplemented with 10% FBS. Allow cells to adhere overnight at 37°C in a 5% CO₂ incubator.
- **Treatment:** Prepare serial dilutions of GST in EGM with a reduced serum concentration (e.g., 2% FBS). Remove the overnight culture medium from the cells and replace it with the medium containing different concentrations of GST. Include a vehicle control (medium without GST). A recommended starting concentration range is 1-100 µg/mL.
- **Incubation:** Incubate the plates for 24-48 hours at 37°C in a 5% CO₂ incubator.
- **[³H]-Thymidine Labeling:** Add 1 µCi of [³H]-thymidine to each well and incubate for an additional 18-24 hours.
- **Harvesting:** Aspirate the medium and wash the cells twice with ice-cold PBS. Add 100 µL of 0.25% Trypsin-EDTA to each well and incubate for 5 minutes at 37°C to detach the cells.
- **Quantification:** Harvest the cells onto glass fiber filters using a cell harvester. Wash the filters with distilled water and ethanol. Allow the filters to dry completely. Place the filters in scintillation vials with a scintillation cocktail and measure the radioactivity using a scintillation counter.
- **Data Analysis:** Express the data as counts per minute (CPM) and calculate the percentage of inhibition of proliferation for each GST concentration relative to the vehicle control.

Endothelial Cell Tube Formation Assay

This assay assesses the ability of endothelial cells to form capillary-like structures (tubes) on a basement membrane matrix, a key step in angiogenesis.

Materials:

- HUVECs
- EGM
- FBS
- **Gold Sodium Thiomalate (GST)**
- Basement membrane matrix (e.g., Matrigel®)
- 96-well tissue culture plates (pre-chilled)
- Calcein AM (for visualization)
- Fluorescence microscope

Protocol:

- **Plate Coating:** Thaw the basement membrane matrix on ice. Pipette 50 μ L of the cold matrix into each well of a pre-chilled 96-well plate. Ensure the entire surface of the well is covered. Incubate the plate at 37°C for 30-60 minutes to allow the matrix to solidify.[4][6]
- **Cell Preparation:** Harvest HUVECs and resuspend them in EGM with reduced serum (e.g., 2% FBS) at a concentration of 2×10^5 cells/mL.
- **Treatment:** Prepare different concentrations of GST in the cell suspension. A recommended starting range is 1-100 μ g/mL.
- **Seeding:** Gently add 100 μ L of the cell suspension (containing 2×10^4 cells) with or without GST to each matrix-coated well.
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator for 4-18 hours. Monitor tube formation periodically under a light microscope.[4]
- **Visualization:** For quantitative analysis, the tubes can be visualized by staining the cells with Calcein AM. Remove the medium and gently wash the cells with PBS. Add Calcein AM

solution (2 µg/mL in PBS) and incubate for 30 minutes at 37°C.

- **Imaging and Quantification:** Capture images of the tube network using a fluorescence microscope. Quantify the extent of tube formation by measuring parameters such as total tube length, number of junctions, and number of loops using angiogenesis analysis software (e.g., ImageJ with the Angiogenesis Analyzer plugin).
- **Data Analysis:** Calculate the percentage of inhibition of each parameter for each GST concentration relative to the vehicle control.

Endothelial Cell Migration Assay (Scratch Assay)

This assay evaluates the effect of **gold sodium thiomalate** on the directional migration of endothelial cells, which is essential for the formation of new blood vessels.

Materials:

- HUVECs
- EGM
- FBS
- **Gold Sodium Thiomalate (GST)**
- Mitomycin C (optional, to inhibit proliferation)
- 24-well tissue culture plates
- P200 pipette tip or a scratcher
- Inverted microscope with a camera

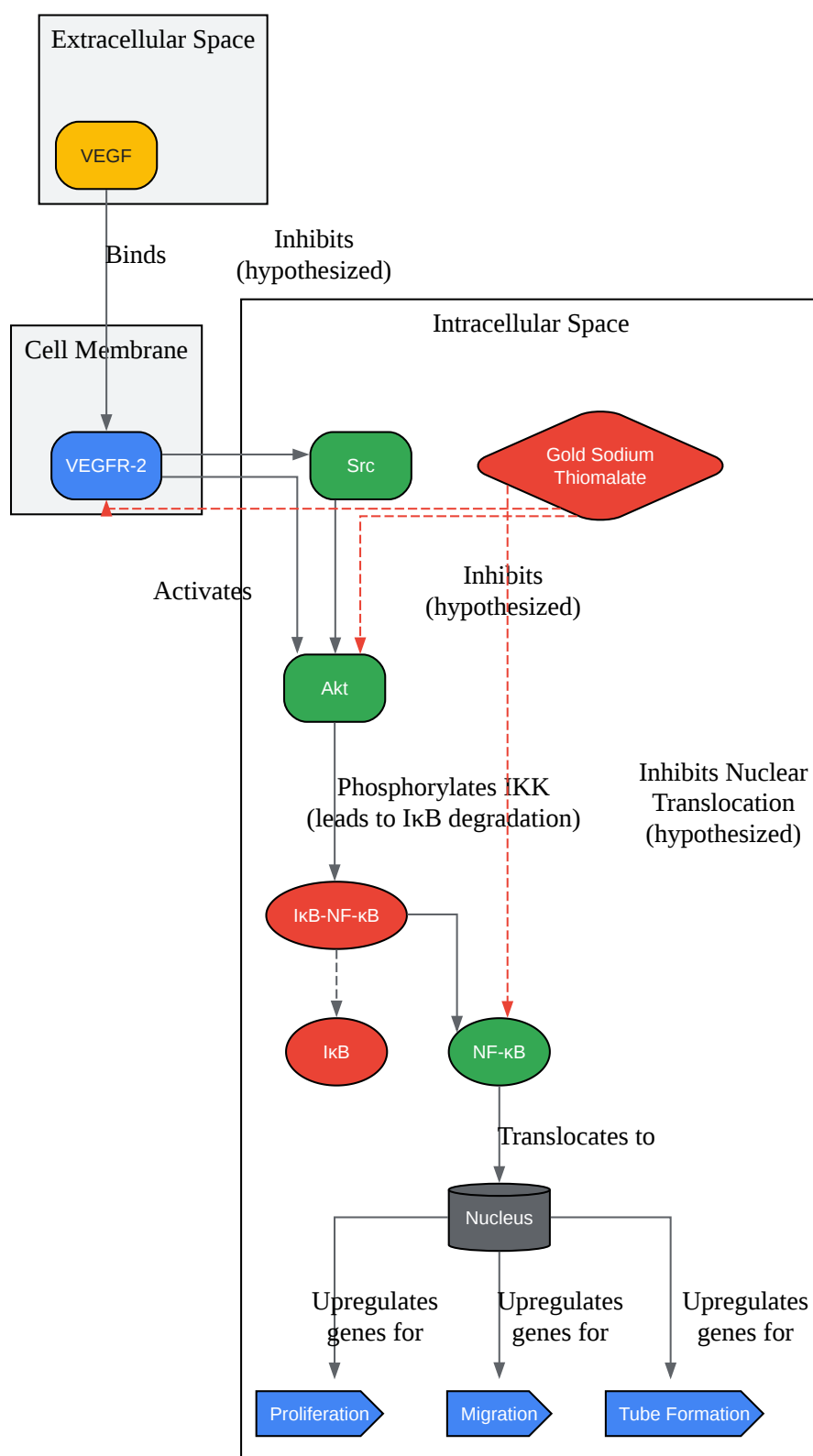
Protocol:

- **Cell Seeding:** Seed HUVECs into 24-well plates and grow them to form a confluent monolayer.

- **Inhibition of Proliferation (Optional):** To ensure that the closure of the scratch is due to migration and not proliferation, you can pre-treat the cells with Mitomycin C (10 µg/mL) for 2 hours before making the scratch.
- **Creating the Scratch:** Using a sterile P200 pipette tip, create a straight "scratch" or cell-free area through the center of the cell monolayer.
- **Washing:** Gently wash the wells with PBS to remove any detached cells.
- **Treatment:** Add fresh EGM with reduced serum containing different concentrations of GST to the wells. Include a vehicle control. A recommended starting concentration range is 1-100 µg/mL.
- **Imaging:** Immediately after adding the treatment, capture an image of the scratch in each well using an inverted microscope at 4x or 10x magnification. This will be the 0-hour time point.
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator.
- **Time-Lapse Imaging:** Capture images of the same scratch area at regular intervals (e.g., every 4-8 hours) for up to 24 hours or until the scratch in the control well is nearly closed.
- **Quantification:** Measure the width of the scratch at multiple points for each image. Calculate the average width for each time point and treatment condition.
- **Data Analysis:** Determine the percentage of wound closure at each time point for all conditions. Calculate the percentage of inhibition of migration for each GST concentration relative to the vehicle control.

Mandatory Visualizations

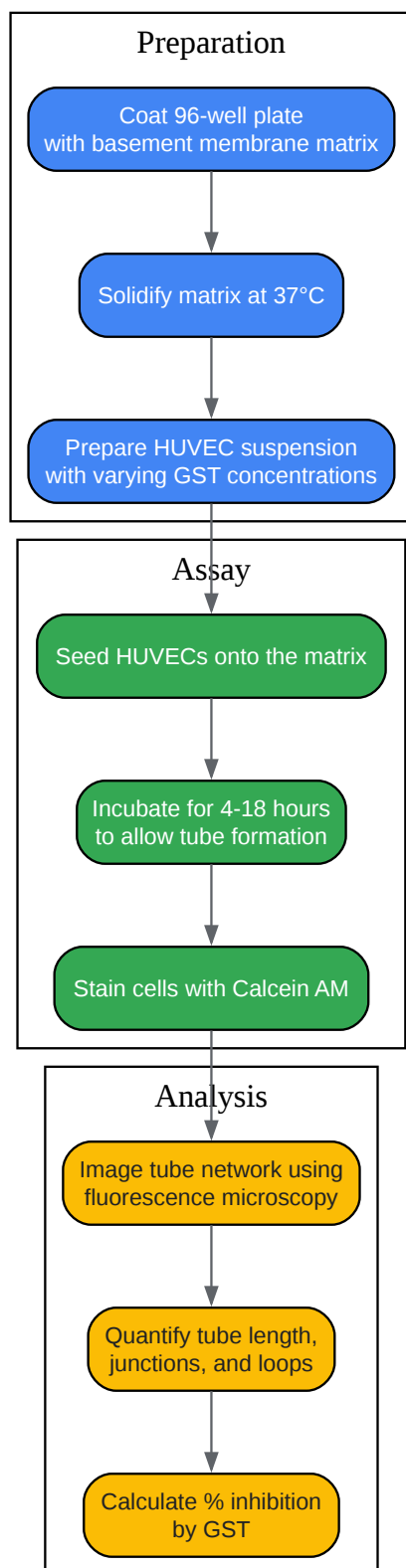
Signaling Pathway



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Caption: Proposed signaling pathway for the anti-angiogenic effect of **Gold Sodium Thiomaleate**.

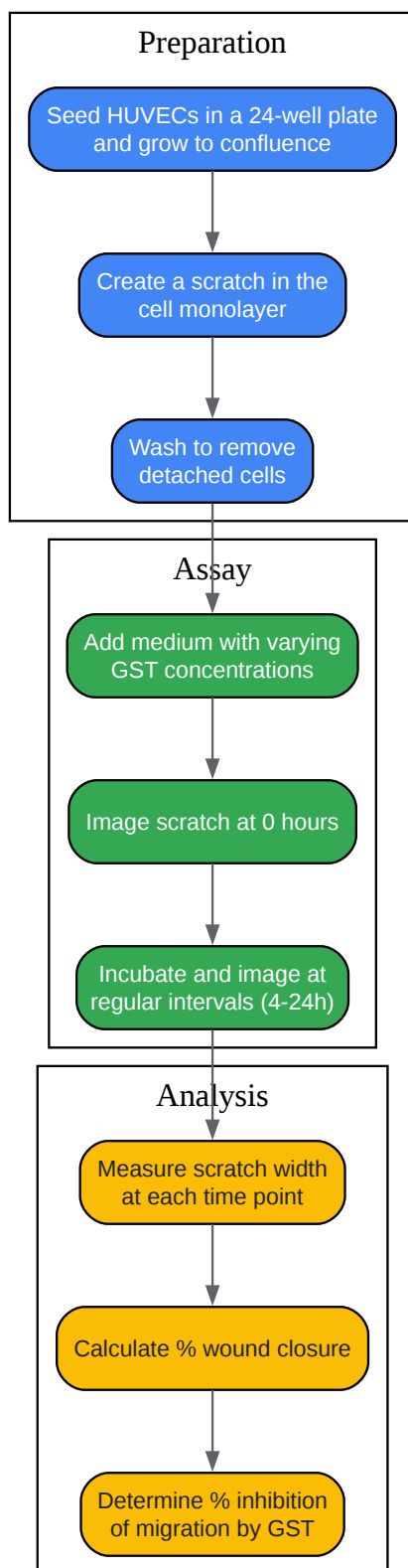
Experimental Workflow: Tube Formation Assay



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Caption: Experimental workflow for the in vitro tube formation assay.

Experimental Workflow: Cell Migration (Scratch) Assay



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Caption: Experimental workflow for the in vitro cell migration scratch assay.

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